

Application Notes and Protocols for ML347 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **ML347**, a potent and selective inhibitor of activin receptor-like kinase 1 (ALK1) and ALK2. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to ML347

ML347, also known as LDN-193719, is a small molecule inhibitor belonging to the pyrazolo[1,5-a]pyrimidine class.[1] It is highly selective for ALK1 and ALK2, which are type I receptors in the bone morphogenetic protein (BMP) signaling pathway.[2][3][4][5] By inhibiting ALK1 and ALK2, **ML347** effectively blocks the phosphorylation of downstream mediators Smad1 and Smad5, thereby modulating the TGF-β/BMP signaling cascade.[1][6] Its high selectivity makes it a valuable tool for studying the specific roles of ALK1 and ALK2 in various biological processes, including cell differentiation, development, and disease.[1][7]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ML347** is provided in the table below.



Property	Value	Reference
Synonyms	LDN-193719, LDN193719	[6][8]
Molecular Formula	C22H16N4O	[3][6][8]
Molecular Weight	352.39 g/mol	[2][3][6]
Appearance	Light yellow to yellow solid	[6]
Purity	≥95%	[8]
CAS Number	1062368-49-3	[2][3][6][8]

Solubility and Stock Solution Preparation

Proper dissolution and storage of **ML347** are critical for maintaining its biological activity. It is important to use high-purity, anhydrous solvents to prepare stock solutions.

Solubility Data

Solvent	Maximum Concentration	Reference
DMSO	10 mg/mL (~28.38 mM)	[2][6][8]
DMF	5 mg/mL	[8]
DMSO:PBS (pH 7.2) (1:2)	0.25 mg/mL	[8]
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

Note: The use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[2][6] Sonication may be required to fully dissolve the compound.[9]

Protocol for Preparing a 10 mM DMSO Stock Solution

Materials:

• ML347 powder



- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Pre-warm ML347: Allow the vial of ML347 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 Mass (mg) = Desired Volume (mL) x 10 mM x 352.39 (g/mol) / 1000 For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.52 mg of ML347.
- Dissolution:
 - Carefully weigh the required amount of ML347 powder and transfer it to a sterile polypropylene tube.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes until the solution is clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will minimize freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, date, and solvent.



Storage and Stability

Proper storage is essential to maintain the integrity of ML347.

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	[2][6]
4°C	2 years	[6]	
In Solvent (DMSO)	-80°C	2 years	[2][6]
-20°C	1 year	[2][6]	

Important: Avoid repeated freeze-thaw cycles of the stock solution.[2][6] It is recommended to use aliquots for single experiments.

Experimental Protocols and Considerations

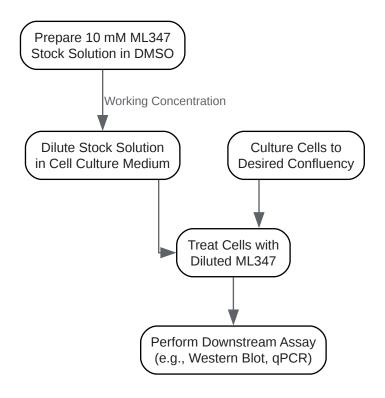
ML347 is a potent inhibitor of ALK1 and ALK2, with the following reported IC₅₀ values:

Target	IC ₅₀	Reference
ALK1	46 nM	[2][6][8][9]
ALK2	32 nM	[2][6][8][9]
ALK3	>10 μM	[4]

General Workflow for In Vitro Experiments

The following diagram illustrates a typical workflow for utilizing the **ML347** stock solution in cell-based assays.



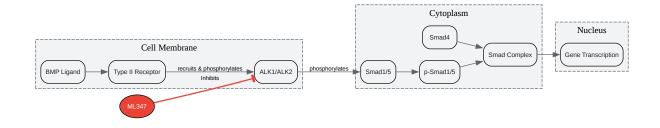


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Caption: General workflow for using ML347 in cell-based experiments.

Signaling Pathway Inhibition

ML347 inhibits the BMP signaling pathway by targeting ALK1 and ALK2. This prevents the phosphorylation of Smad1/5, which in turn inhibits the transcription of target genes.



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